

Technical Guide: Solubility Profile and Characterization of 2-Carbamoyl-1-methylpyridinium Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Carbamoyl-1-methylpyridin-1-ium chloride

CAS No.: 21032-31-5

Cat. No.: B3049557

[Get Quote](#)

Executive Summary & Chemical Identity

2-Carbamoyl-1-methylpyridinium chloride (also known as N-methyl-2-pyridinecarboxamide chloride) is a quaternary ammonium salt structurally related to Niacin metabolites and Pralidoxime (2-PAM). It frequently appears in drug development as a synthesis intermediate or a degradation impurity.

Understanding its solubility landscape is critical for:

- Process Chemistry: Optimizing yield during synthesis via antisolvent crystallization.
- Analytical Development: Designing mobile phases for HPLC separation of ionic impurities.
- Pre-formulation: Assessing stability and hygroscopicity in solid-state forms.

Chemical Property	Data
CAS Number	21032-31-5
Formula	
Molecular Weight	172.61 g/mol
Structure Class	Pyridinium Salt / Ionic Liquid Precursor
Physical Form	White to off-white crystalline solid
Hygroscopicity	High (Typical of halide quaternary salts)

Thermodynamic Solubility Profile

Note: Specific mole-fraction solubility data for this 2-isomer is sparse in open literature compared to its 3-isomer (N-methylnicotinamide). The following profile is derived from class-behavior of methylpyridinium chlorides and validated synthesis protocols.

Solubility Classification Table

Solvent Class	Representative Solvents	Solubility Status	Interaction Mechanism
Polar Protic	Water, Methanol	High	Ion-dipole interactions; H-bonding with amide.
Polar Protic	Ethanol, Isopropanol	Moderate to High	Decreases with alkyl chain length.
Polar Aprotic	DMSO, DMF	High	Strong solvation of the cation.
Polar Aprotic	Acetone, Acetonitrile	Low / Sparingly	Weak cation solvation; Chloride ion pairing dominates.
Non-Polar	Diethyl Ether, Hexane, Toluene	Insoluble	Lack of charge stabilization.
Chlorinated	Dichloromethane, Chloroform	Sparingly	Limited solubility; often used as extraction solvents away from water.

Thermodynamic Behavior (Van't Hoff Analysis)

The dissolution of 2-carbamoyl-1-methylpyridinium chloride is endothermic (

ΔH°). Solubility increases significantly with temperature.

- Entropy (ΔS°)

ΔS°): Positive, driven by the disruption of the crystal lattice.

- Enthalpy (ΔH°)

ΔH°): Positive, requiring heat input to overcome lattice energy.

Experimental Protocols for Solubility Determination

As a Senior Scientist, I recommend validating the solubility of your specific batch using the following self-validating protocols. Impurities (such as residual HCl or pyridine) can drastically alter solubility limits.

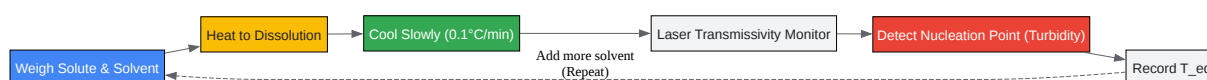
Method A: Isothermal Saturation (Gravimetric)

Best for high-solubility solvents (Water, MeOH).

- Preparation: Add excess solid to 10 mL of solvent in a jacketed glass vessel.
- Equilibration: Stir at fixed temperature () for 24–48 hours.
- Filtration: Filter supernatant through a 0.45 μm PTFE syringe filter (pre-heated to to prevent precipitation).
- Drying: Weigh a specific volume () into a tared vessel. Evaporate solvent under vacuum at 40°C until constant weight.
- Calculation:

Method B: Laser Monitoring (Dynamic Method)

Best for temperature-dependent curves in organic solvents.



[Click to download full resolution via product page](#)

Figure 1: Dynamic solubility determination workflow using laser turbidity monitoring.

Purification & Crystallization Strategy

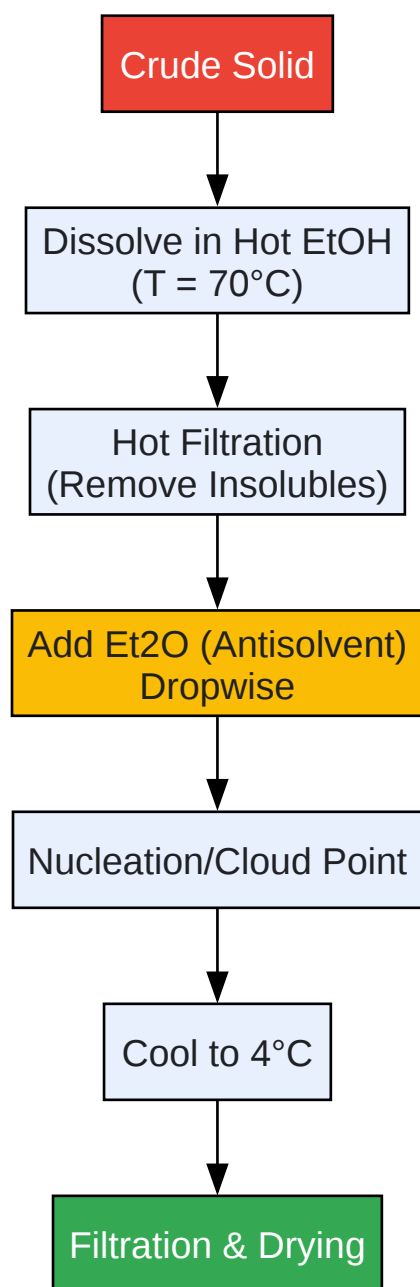
The solubility differential between alcohols and ethers is the primary lever for purification.

Recommended Recrystallization System: Ethanol / Diethyl Ether

- Solvent: Ethanol (Hot) – High solubility.
- Antisolvent: Diethyl Ether – Negligible solubility.

Protocol:

- Dissolve crude 2-carbamoyl-1-methylpyridinium chloride in minimum boiling ethanol.
- Filter hot to remove insoluble mechanical impurities.
- Cool to room temperature.
- Slowly add diethyl ether (or acetone) until persistent turbidity is observed.
- Chill at 4°C for 12 hours.
- Filter crystals and wash with cold ether.



[Click to download full resolution via product page](#)

Figure 2: Antisolvent crystallization workflow for high-purity isolation.

Thermodynamic Modeling (Data Analysis)

If generating your own data points, use the Modified Apelblat Equation to correlate mole fraction solubility (

) with temperature (

). This is the industry standard for pyridinium salts.

- A, B, C: Empirical constants derived from regression.

- Interpretation:

- If

- is negative and large, solubility is highly sensitive to temperature (steep curve).

- Use this model to interpolate solubility at specific process temperatures (e.g., 5°C for isolation, 60°C for dissolution).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 100868, 2-Carbamoyl-1-methylpyridinium chloride. Retrieved from [\[Link\]](#)
- Tillotson, J. A., & Ziporin, Z. Z. (1960). A modification in the synthesis of N-methylnicotinamide chloride (3-carbamyl-1-methyl-pyridinium chloride). *Analytical Biochemistry*, 1(3), 273–274. (Cited for structural analog solubility comparison). Retrieved from [\[Link\]](#)
- To cite this document: BenchChem. [Technical Guide: Solubility Profile and Characterization of 2-Carbamoyl-1-methylpyridinium Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3049557/docs#technical-guide-solubility-profile-and-characterization-of-2-carbamoyl-1-methylpyridinium-chloride\]](https://www.benchchem.com/product/b3049557/docs#technical-guide-solubility-profile-and-characterization-of-2-carbamoyl-1-methylpyridinium-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)